

# 2'-Isopropoxy-5'-methylacetophenone CAS number search

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## Compound of Interest

Compound Name: 1-(2-Isopropoxy-5-methylphenyl)ethanone

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An In-Depth Technical Guide to 2'-Isopropoxy-5'-methylacetophenone: Synthesis, Characterization, and Potential Applications

## Introduction

2'-Isopropoxy-5'-methylacetophenone is an aromatic ketone with potential applications in organic synthesis and medicinal chemistry. As of the compilation of this guide, a specific CAS (Chemical Abstracts Service) number for this compound is not readily found in major chemical databases. This suggests that it is not a commonly stocked or extensively studied compound. However, its structure is closely related to commercially available and well-characterized compounds, namely 2'-Hydroxy-5'-methylacetophenone (CAS: 1450-72-2) and its isomer, 5'-Isopropyl-2'-methylacetophenone (CAS: 1202-08-0).<sup>[1][2]</sup>

This technical guide provides a prospective analysis for researchers and drug development professionals. It outlines a scientifically robust, proposed synthesis route for 2'-Isopropoxy-5'-methylacetophenone, predicts its physicochemical and spectroscopic properties based on established principles and data from its analogs, and explores its potential as a building block in the development of novel therapeutic agents.

# Proposed Synthesis: The Williamson Ether Synthesis

The most direct and logical synthetic route to 2'-Isopropoxy-5'-methylacetophenone is the Williamson ether synthesis, a well-established and versatile method for preparing ethers.[3] This reaction proceeds via an S<sub>N</sub>2 mechanism, involving the nucleophilic attack of an alkoxide on an alkyl halide.[3]

In this proposed synthesis, the phenolic hydroxyl group of 2'-Hydroxy-5'-methylacetophenone is deprotonated by a suitable base to form a phenoxide ion. This potent nucleophile then reacts with an isopropyl halide (e.g., 2-bromopropane) to yield the target ether, 2'-Isopropoxy-5'-methylacetophenone.

## Experimental Protocol

Materials:

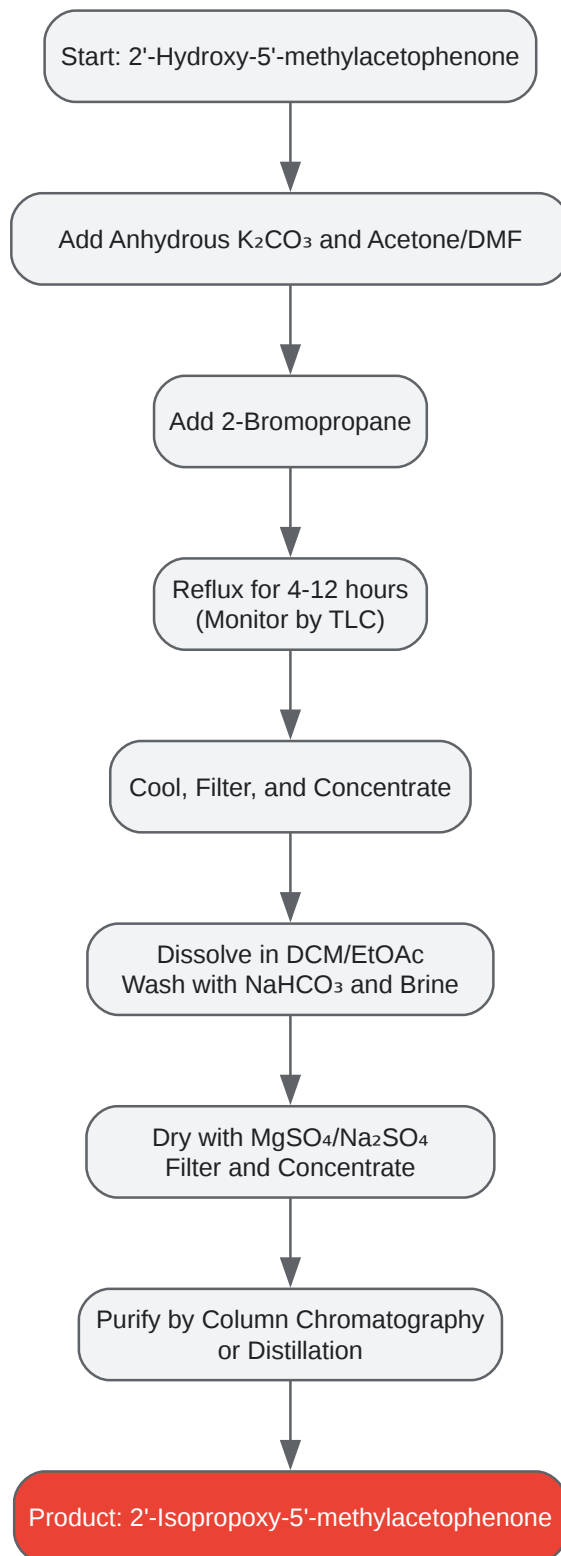
- 2'-Hydroxy-5'-methylacetophenone
- Anhydrous potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) or sodium hydride (NaH)
- 2-Bromopropane or 2-iodopropane
- Anhydrous acetone or N,N-dimethylformamide (DMF)
- Dichloromethane (DCM) or ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Rotary evaporator
- Standard laboratory glassware for reflux and extraction

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 2'-Hydroxy-5'-methylacetophenone (1.0 equivalent).
- **Solvent and Base Addition:** Dissolve the starting material in anhydrous acetone or DMF. Add anhydrous potassium carbonate (1.5-2.0 equivalents). The base will neutralize the phenolic proton to generate the nucleophilic phenoxide in situ.
- **Addition of Alkylating Agent:** Add 2-bromopropane (1.2-1.5 equivalents) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to reflux and maintain this temperature for 4-12 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature and filter to remove the inorganic salts. Concentrate the filtrate using a rotary evaporator to remove the solvent.
- **Extraction:** Dissolve the residue in dichloromethane or ethyl acetate. Wash the organic layer sequentially with a saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude 2'-Isopropoxy-5'-methylacetophenone can be purified by column chromatography on silica gel or by distillation under reduced pressure.

## Synthesis Workflow Diagram

## Workflow for the Synthesis of 2'-Isopropoxy-5'-methylacetophenone



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Caption: Proposed Williamson Ether Synthesis Workflow.

## Predicted Physicochemical and Spectroscopic Properties

The physicochemical properties of 2'-Isopropoxy-5'-methylacetophenone can be predicted based on the known properties of 2'-Hydroxy-5'-methylacetophenone.[1][4][5]

Property	Predicted Value for 2'-Isopropoxy-5'-methylacetophenone	Data for 2'-Hydroxy-5'-methylacetophenone
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub> [5]
Molecular Weight	192.25 g/mol	150.17 g/mol [4]
Appearance	Colorless to pale yellow liquid or low-melting solid	Pale yellow crystals or powder[6]
Boiling Point	Estimated >250 °C	Not readily available
Melting Point	Estimated <45 °C	45-48 °C[7]
Solubility	Soluble in common organic solvents (e.g., ethanol, acetone, dichloromethane)	Soluble in organic solvents
Polar Surface Area	~26.3 Å <sup>2</sup>	37.3 Å <sup>2</sup> [4]

## Predicted Spectroscopic Data

- <sup>1</sup>H NMR: The spectrum is expected to show a singlet for the acetyl protons (~2.5 ppm), a singlet for the aromatic methyl protons (~2.3 ppm), aromatic protons in the range of 6.8-7.5 ppm, a septet for the isopropoxy -CH group (~4.6 ppm), and a doublet for the isopropoxy -CH<sub>3</sub> groups (~1.3 ppm).
- <sup>13</sup>C NMR: The spectrum should display a carbonyl carbon signal (~200 ppm), aromatic carbons (115-160 ppm), the acetyl methyl carbon (~29 ppm), the aromatic methyl carbon (~20 ppm), the isopropoxy -CH carbon (~70 ppm), and the isopropoxy -CH<sub>3</sub> carbons (~22 ppm).

- IR Spectroscopy: Key absorption bands are anticipated for the C=O stretch of the ketone ( $\sim 1670\text{ cm}^{-1}$ ), C-O-C stretching of the ether ( $\sim 1250\text{ cm}^{-1}$ ), and aromatic C-H and C=C stretching vibrations.

## Potential Applications in Drug Discovery and Medicinal Chemistry

Acetophenone derivatives are a cornerstone in medicinal chemistry, serving as precursors to a wide array of biologically active molecules.<sup>[8][9]</sup> Their versatile chemical nature allows for the synthesis of diverse scaffolds with potential therapeutic applications.

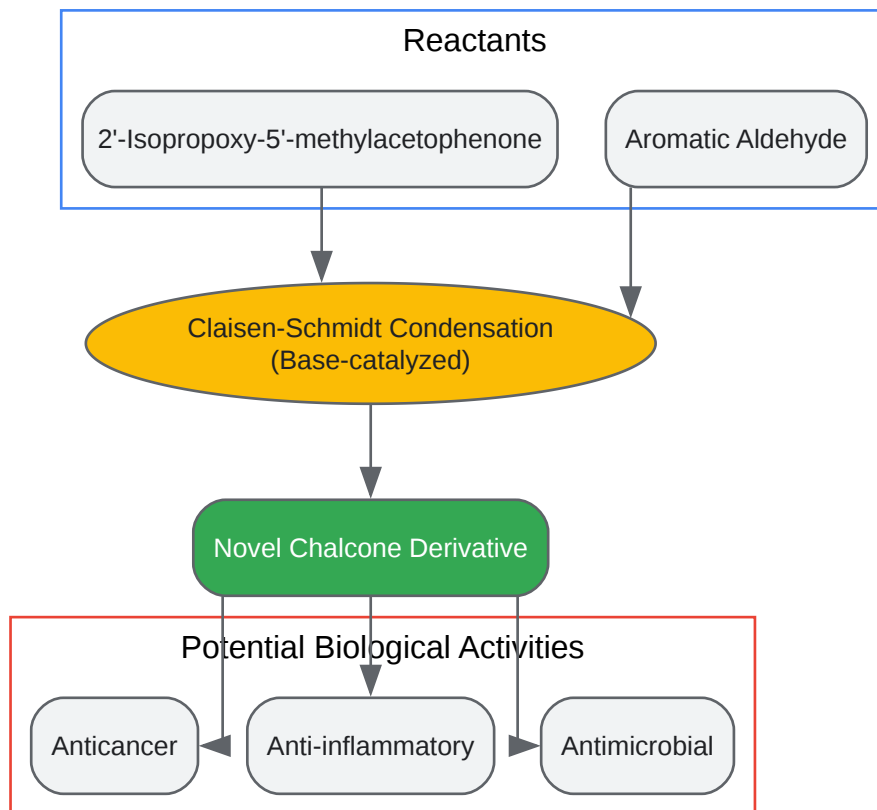
### Precursor for Chalcone Synthesis

One of the most significant applications of acetophenones is in the Claisen-Schmidt condensation to form chalcones.<sup>[10][11]</sup> Chalcones are  $\alpha,\beta$ -unsaturated ketones that serve as key intermediates in the biosynthesis of flavonoids and exhibit a broad spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer properties.<sup>[10][12]</sup>

The synthesis involves the base-catalyzed reaction of an acetophenone with an aromatic aldehyde.<sup>[13][14]</sup> 2'-Isopropoxy-5'-methylacetophenone could be employed in this reaction to generate novel chalcones with a unique substitution pattern, potentially leading to enhanced or novel biological activities.

### Role of Acetophenones in Chalcone Synthesis

## Role of Acetophenones in the Synthesis of Bioactive Chalcones



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Caption: Logical relationship of acetophenones in drug discovery.

The isopropoxy group in the target molecule can influence the pharmacokinetic properties of its derivatives, such as lipophilicity and metabolic stability, which are critical parameters in drug design. The acetophenone core itself has been identified as a promising scaffold for developing inhibitors of therapeutic targets like BRD4, which is implicated in cancer and inflammation.[15] Therefore, 2'-Isopropoxy-5'-methylacetophenone represents a valuable, yet underexplored, building block for the synthesis of new chemical entities with therapeutic potential.

## Conclusion

While 2'-Isopropoxy-5'-methylacetophenone is not a readily cataloged chemical, this guide provides a comprehensive and scientifically grounded framework for its synthesis and potential applications. By leveraging the well-established Williamson ether synthesis and drawing parallels with related acetophenone derivatives, researchers can confidently approach the

preparation and investigation of this compound. Its potential as a precursor for novel chalcones and other biologically active molecules makes it an attractive target for exploration in the fields of organic synthesis and medicinal chemistry. This guide serves as a valuable resource for scientists and drug development professionals seeking to expand the chemical space of pharmacologically relevant scaffolds.

## References

- Benchchem. (n.d.). Application Notes and Protocols: Synthesis of Chalcones from 2-(2-Methoxyphenyl)acetophenone.
- Wikipedia. (n.d.). Chalcone.
- Scribd. (n.d.). Synthesis of Chalcone From Benzaldehyde and Acetophenone.
- Bentham Science. (2020, March 1). Drug Discovery of Acetophenone Derivatives as BRD4 Inhibitors.
- Chemical Review and Letters. (2025, February 20). New Synthesis of Chalcone Derivatives and Their Applications.
- Science Alert. (2007). Synthesis and Characterization of Some Chalcone Derivatives.
- PubChem. (n.d.). 2-Hydroxy-5-methylacetophenone.
- PMC. (2024, May 10). Natural-derived acetophenones: chemistry and pharmacological activities.
- Indian Journal of Chemistry. (2022).
- Rasayan Journal of Chemistry. (2025). BIOACTIVE SUBSTITUTED ACETOPHENONE DERIVATIVES OF 4-HYDRAZINYL-7H-PYRROLO[2,3-D]PYRIMIDINE: SYNTHESIS AND STRUCTURAL INSIGHTS.
- Journal of Applied Pharmaceutical Science. (2012).
- AJPER. (2018, April 15).
- Williamson Ether Synthesis. (n.d.). The Williamson Ether Synthesis.
- FooDB. (2010, April 8). Showing Compound 2'-Hydroxy-5'-methylacetophenone (FDB010529).
- ChemScene. (n.d.). 1450-72-2 | 2'-Hydroxy-5'-methylacetophenone.
- Thermo Fisher Scientific. (n.d.).
- ResearchGate. (2025, August 4).
- Wikipedia. (n.d.). Williamson ether synthesis.
- Sigma-Aldrich. (2014, July 3).
- MedchemExpress.com. (n.d.).
- Francis Academic Press. (n.d.).
- Chemistry LibreTexts. (2019, September 3). 14.3: The Williamson Ether Synthesis.
- YouTube. (2018, August 29). Williamson Ether Synthesis.

- ChemicalBook. (2024, December 18). 5'-isopropyl-2'-methylacetophenone | 1202-08-0.

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## Sources

- [1. 2-Hydroxy-5-methylacetophenone | C9H10O2 | CID 15068 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 5'-isopropyl-2'-methylacetophenone | 1202-08-0 \[chemicalbook.com\]](#)
- [3. Williamson ether synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. op.niscpr.res.in \[op.niscpr.res.in\]](#)
- [7. westliberty.edu \[westliberty.edu\]](#)
- [8. Natural-derived acetophenones: chemistry and pharmacological activities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. ajper.com \[ajper.com\]](#)
- [10. chemrevlett.com \[chemrevlett.com\]](#)
- [11. scialert.net \[scialert.net\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- [13. Chalcone - Wikipedia \[en.wikipedia.org\]](#)
- [14. scribd.com \[scribd.com\]](#)
- [15. benthamdirect.com \[benthamdirect.com\]](#)
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